

Cycloxydim chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B8784830

[Get Quote](#)

An In-depth Technical Guide to **Cycloxydim** for Researchers and Scientists

Introduction

Cycloxydim is a selective, systemic, post-emergence herbicide belonging to the cyclohexanedione oxime chemical class (DIMs).[1][2][3] It is primarily utilized for the control of annual and perennial grass weeds in a wide range of broad-leaved crops, including soybeans, sugar beet, oilseed rape (canola), potatoes, and various vegetables.[1][4][5] Its mode of action provides targeted elimination of grassy weeds without causing harm to dicotyledonous crops. [3] **Cycloxydim** is absorbed rapidly through the foliage and translocated to the meristematic tissues, or growing points, of the plant.[1][5]

Synonyms: BAS 517 H, Focus, Stratos, Laser[2][6][7] Chemical Class: Cyclohexanedione (DIM) herbicide[1]

Chemical Structure and Physicochemical Properties

Cycloxydim is a beta-diketone that is cyclohexa-1,3-dione substituted at position 2 by an N-ethoxybutanimidoyl group and at position 5 by a tetrahydro-2H-thiopyran-3-yl group.[4]

- IUPAC Name: (5RS)-2-[(EZ)-1-(ethoxyimino)butyl]-3-hydroxy-5-[(3RS)-thian-3-yl]cyclohex-2-en-1-one[8][9]
- CA Name: 2-[1-(ethoxyimino)butyl]-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)-2-cyclohexen-1-one[8][9]

- CAS Number: 101205-02-1[2][6]
- Chemical Formula: C₁₇H₂₇NO₃S[1][2][6]
- Molecular Weight: 325.5 g/mol [1][6][10]

Table 1: Physicochemical Properties of Cycloxydim

Property	Value	Source(s)
Appearance	Colourless, odourless crystals (pure); Yellowish to amber liquid or dark brown oil (technical grade).	[1][11]
Melting Point	~41 °C	[7][11][12]
Boiling Point	450.2 °C (Predicted)	[4][7]
Density	1.12 - 1.139 g/cm ³ (at 20 °C)	[4][7][11]
Vapour Pressure	<0.01 mPa (at 20 °C)	[11]
Water Solubility	40 mg/L (at 20 °C)	[11][12]
Solubility in Organic Solvents	Soluble in acetone, ethanol, dichloromethane, ethyl acetate, toluene (>1000 g/kg at 20 °C).	[11]
Partition Coefficient (logP)	~1.36 (pH 7, 25 °C)	[11]
pKa	~4.17	[11]
Stability	Stable at room temperature for 1 year; unstable above 30 °C. Decomposes at ~127 °C.	[11]

Mechanism of Action: ACCase Inhibition

Cycloxydim's herbicidal activity stems from its inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).[1][3][8] ACCase is a critical enzyme that catalyzes the first committed

step in the de novo biosynthesis of fatty acids in the chloroplasts of plants.[8][13][14]

By blocking ACCase, **Cycloxydim** halts the production of fatty acids, which are essential components for building and maintaining cell membranes.[1][3] This disruption of lipid formation leads to a cessation of cell division and growth, particularly in the meristematic regions (growing points) of susceptible grass species.[1] The selectivity of **Cycloxydim** is attributed to the structural differences in the ACCase enzyme between monocot (grasses) and dicot (broadleaf) plants; the enzyme in broadleaf plants is significantly less sensitive to inhibition by cyclohexanedione herbicides.[3][15][16]

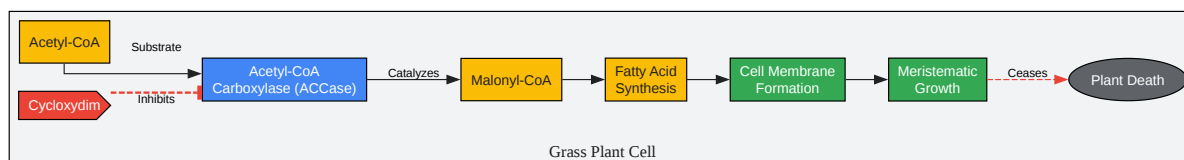


Figure 1: Mechanism of Action of Cycloxydim

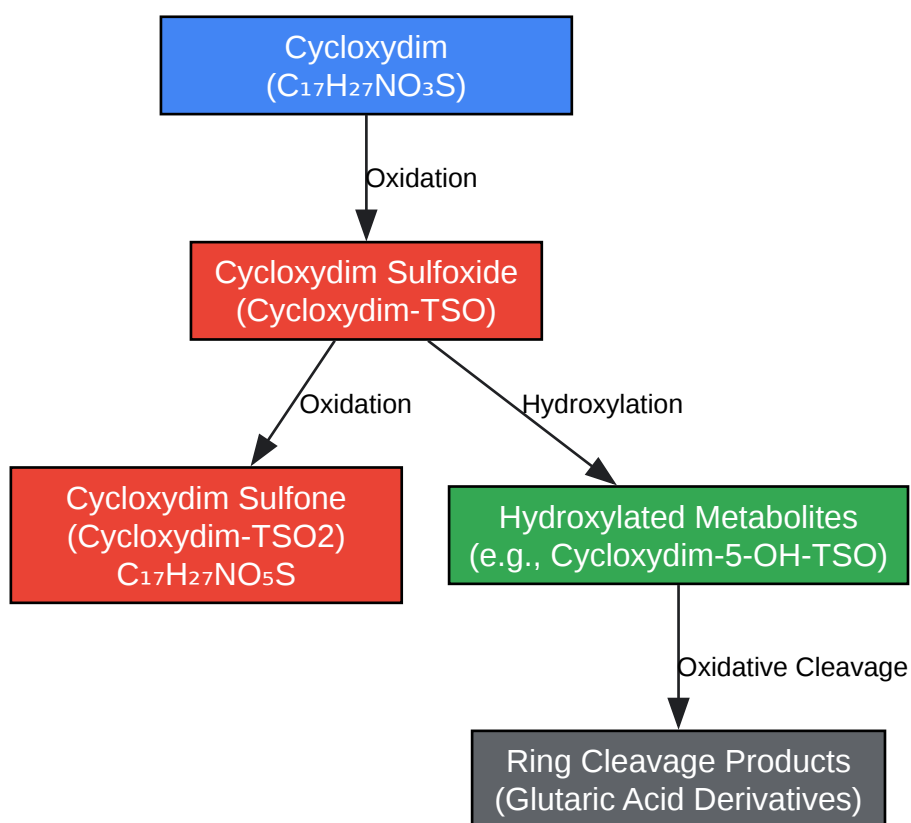


Figure 2: Metabolic Pathway of Cycloxydim in Plants

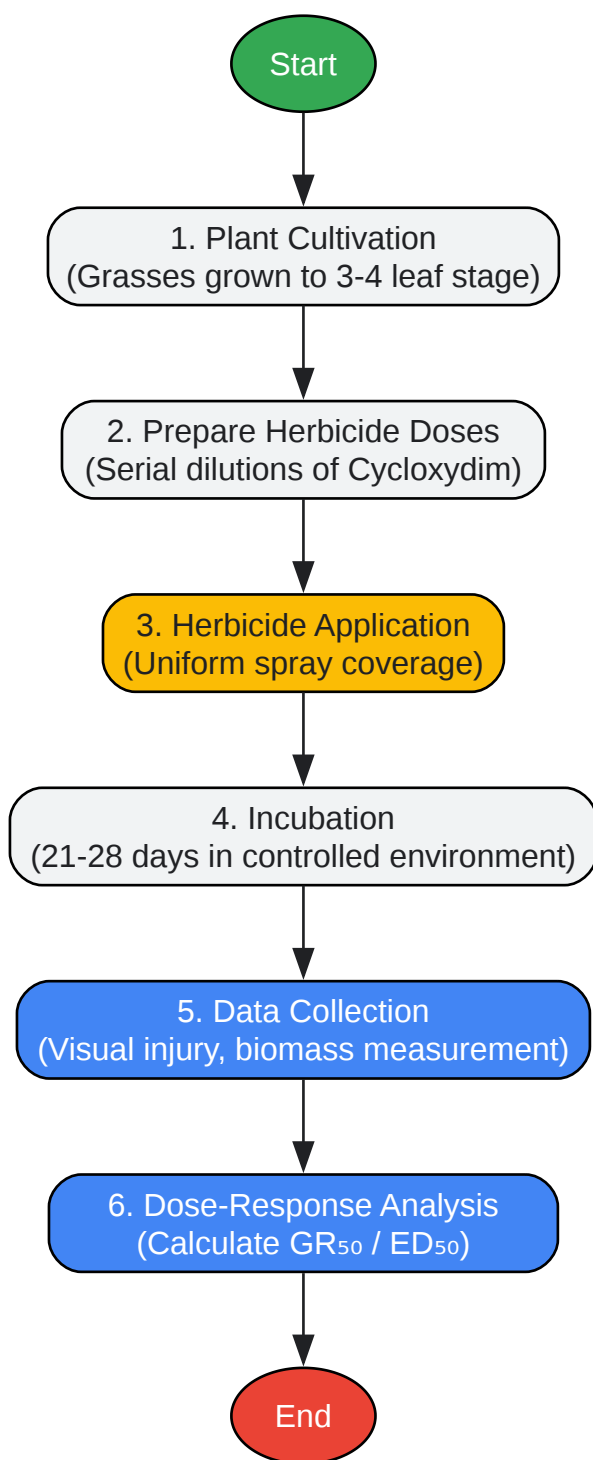


Figure 3: General Workflow for Herbicide Efficacy Testing

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cycloxydim: A Post-Emergence Herbicide for Grass Weed Control [jindunchemical.com]
- 2. medkoo.com [medkoo.com]
- 3. How Cycloxydim Delivers Targeted Weed Control in Modern Farming [jindunchemical.com]
- 4. cycloxydim | 99434-58-9 [chemicalbook.com]
- 5. Cycloxydim Herbicide: Targeted Grass Weed Control for High-Yield Crops [jindunchemical.com]
- 6. Cycloxydim | C₁₇H₂₇NO₃S | CID 135499147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CYCLOXYDIM | lookchem [lookchem.com]
- 8. fao.org [fao.org]
- 9. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 10. researchgate.net [researchgate.net]
- 11. Cycloxydim | ENvironmental inFOrmation [enfo.hu]
- 12. cycloxydim, 101205-02-1 [thegoodscentcompany.com]
- 13. fao.org [fao.org]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. Cyclohexanedione Herbicides Are Selective and Potent Inhibitors of Acetyl-CoA Carboxylase from Grasses - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cycloxydim chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8784830#cycloxydim-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com